

Technical Guide: Isolation and Characterization of Eichlerianic Acid from Aglaia Species

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Compound of Interest

Compound Name: *Eichlerianic acid*

Cat. No.: *B1151811*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the isolation and characterization of **Eichlerianic acid**, a dammarane triterpene, from various species of the genus *Aglaia*. While the definitive first isolation is not pinpointed to a single publication, this guide synthesizes methodologies and data from several key studies that have successfully identified and characterized this compound.

Introduction to Eichlerianic Acid and Aglaia Species

The genus *Aglaia*, belonging to the Meliaceae family, is a rich source of diverse and bioactive secondary metabolites.^[1] Among these are the well-known flavaglines, which possess potent anti-cancer and insecticidal properties.^[1] In addition to these, *Aglaia* species are also known to produce a variety of triterpenoids, including those with a dammarane skeleton. **Eichlerianic acid** is one such dammarane triterpene that has been isolated from several *Aglaia* species, including *Aglaia lanuginosa*, *Aglaia foveolata*, and *Aglaia crassinervia*.^{[2][3][4]} This guide details the common procedures for its extraction, purification, and structural elucidation.

Experimental Protocols: Isolation of Eichlerianic Acid

The following protocol is a generalized procedure based on methodologies reported in the literature for the isolation of **Eichlerianic acid** from *Aglaia* species.^{[2][3]}

2.1. Plant Material Collection and Preparation

- Plant Part: The bark of *Aglaia* species is commonly used for the isolation of **Eichlerianic acid**.^{[2][4]}
- Preparation: The collected plant material is air-dried and then ground into a fine powder to increase the surface area for efficient extraction.

2.2. Extraction

- The powdered plant material is subjected to maceration with an organic solvent. A common solvent system is 70% ethanol.^[3]
- The extraction is typically carried out at room temperature for a period of 3 days, with the solvent being periodically agitated.
- The resulting crude extract is then filtered and concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

2.3. Fractionation

- The crude extract is suspended in a mixture of water and methanol (e.g., 7:3 v/v).^[3]
- This aqueous suspension is then subjected to liquid-liquid partitioning with solvents of increasing polarity. A typical sequence includes n-hexane, ethyl acetate, and n-butanol.^[3] **Eichlerianic acid**, being a moderately polar compound, is often found in the ethyl acetate or dichloromethane fractions.^[2]

2.4. Chromatographic Purification

- Column Chromatography (CC): The fraction containing **Eichlerianic acid** (e.g., the dichloromethane or ethyl acetate fraction) is subjected to column chromatography over silica gel.^[2]
 - The column is eluted with a gradient solvent system, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with a solvent such as ethyl acetate or acetone.^[2]

- Preparative Thin Layer Chromatography (Prep-TLC): Fractions from the column chromatography that show the presence of **Eichlerianic acid** are often further purified using preparative TLC on silica gel plates to obtain the pure compound.[\[2\]](#)

Data Presentation: Physicochemical and Bioactivity Data

The structure of **Eichlerianic acid** is elucidated based on spectroscopic data, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 1: Spectroscopic Data for the Structural Elucidation of **Eichlerianic Acid**

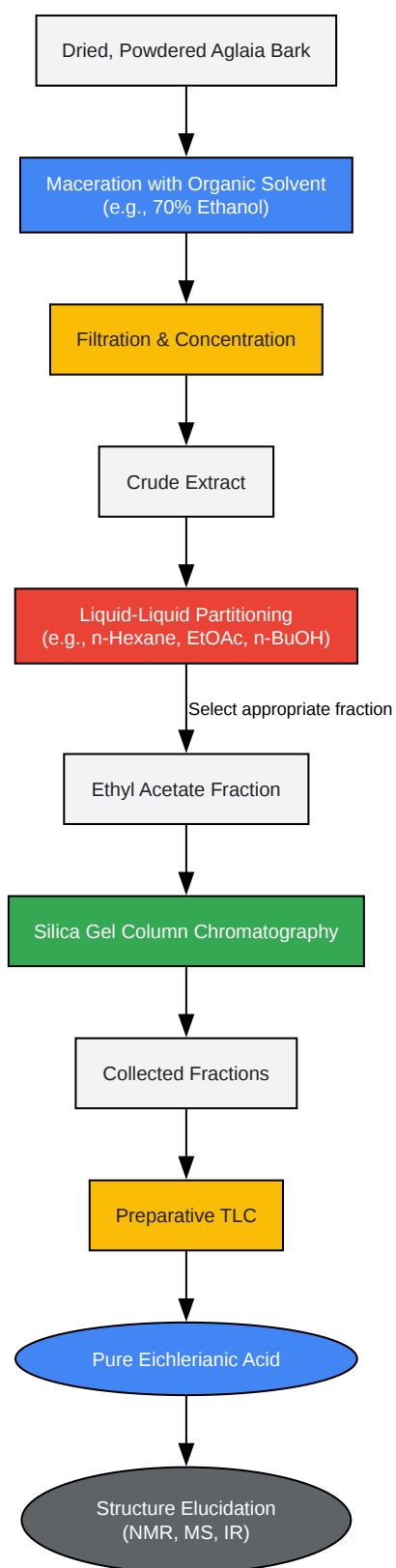
Technique	Observed Data	Reference
¹ H NMR	Characteristic peaks for a dammarane-type triterpenoid skeleton.	[2]
¹³ C NMR	Signals corresponding to the carbon skeleton, including the carboxylic acid group.	[5]
MS	Molecular ion peak consistent with the chemical formula C ₃₀ H ₄₈ O ₄ .	[2]
IR	Absorption bands indicating the presence of hydroxyl and carboxylic acid functional groups.	[2]

Table 2: Reported Biological Activities of **Eichlerianic Acid**

Activity	Assay	Result	Source Species	Reference
Antioxidant	DPPH assay	IC ₅₀ : 25.68 μg/mL	Aglaia foveolata	[3]
Antibacterial	Microdilution test	MIC against P. aeruginosa: 29.4 μg/mL	Aglaia foveolata	[3]
Cytotoxicity	MTT assay against MCF-7 cells	Part of a mixture that showed activity.	Aglaia lanuginose	[2]

Mandatory Visualizations

Diagram 1: General Workflow for the Isolation of **Eichlerianic Acid**



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Caption: Generalized workflow for the isolation and purification of **Eichlerianic acid**.

Diagram 2: Logical Relationship of Analytical Steps



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Caption: Logical flow from isolation to biological evaluation of **Eichlerianic acid**.

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